Proper Disposal Procedures: 5-Bromo-3-chloro-2-hydroxybenzoic Acid

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Compound of Interest

Compound Name:	*5-Bromo-3-chloro-2-hydroxybenzoic acid*
CAS No.:	*2200-85-3*
Cat. No.:	*B1267374*

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Executive Summary & Immediate Action

Status: Halogenated Organic Acid Primary Hazard: Skin/Eye Irritant, Aquatic Toxicity Disposal Method: High-Temperature Incineration (via EHS/Waste Management) Drain Disposal:STRICTLY PROHIBITED[1][2]

This guide outlines the operational protocols for the safe containment and disposal of **5-Bromo-3-chloro-2-hydroxybenzoic acid** (CAS: 4068-58-0).[1][2][3] Due to the presence of both bromine and chlorine on the aromatic ring, this compound requires segregation from non-halogenated waste streams to prevent the formation of dioxins during improper combustion and to protect aquatic ecosystems from halogenated contamination.[4]

Chemical Identification & Hazard Assessment

Before handling waste, verify the chemical identity to ensure compatibility with waste streams.

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Parameter	Specification
Chemical Name	5-Bromo-3-chloro-2-hydroxybenzoic acid
Synonyms	3-Chloro-5-bromosalicylic acid
CAS Number	4068-58-0
Molecular Formula	$C_7H_4BrClO_3$
Acidity (pKa)	~2.6 (Estimated; stronger acid than salicylic acid due to halogen electron withdrawal)
Solubility	Low in water; Soluble in Ethanol, DMSO, DMF
GHS Hazards	H315 (Skin Irrit.), H319 (Eye Irrit.), H335 (Resp. [1][2][3][4][5] Irrit.), H400/H410 (Aquatic Acute/Chronic)

Critical Safety Note:

As a halogenated phenol derivative, this compound poses a risk of forming toxic byproducts if incinerated at low temperatures. It must be directed to facilities equipped with scrubbers and high-temperature afterburners.[2]

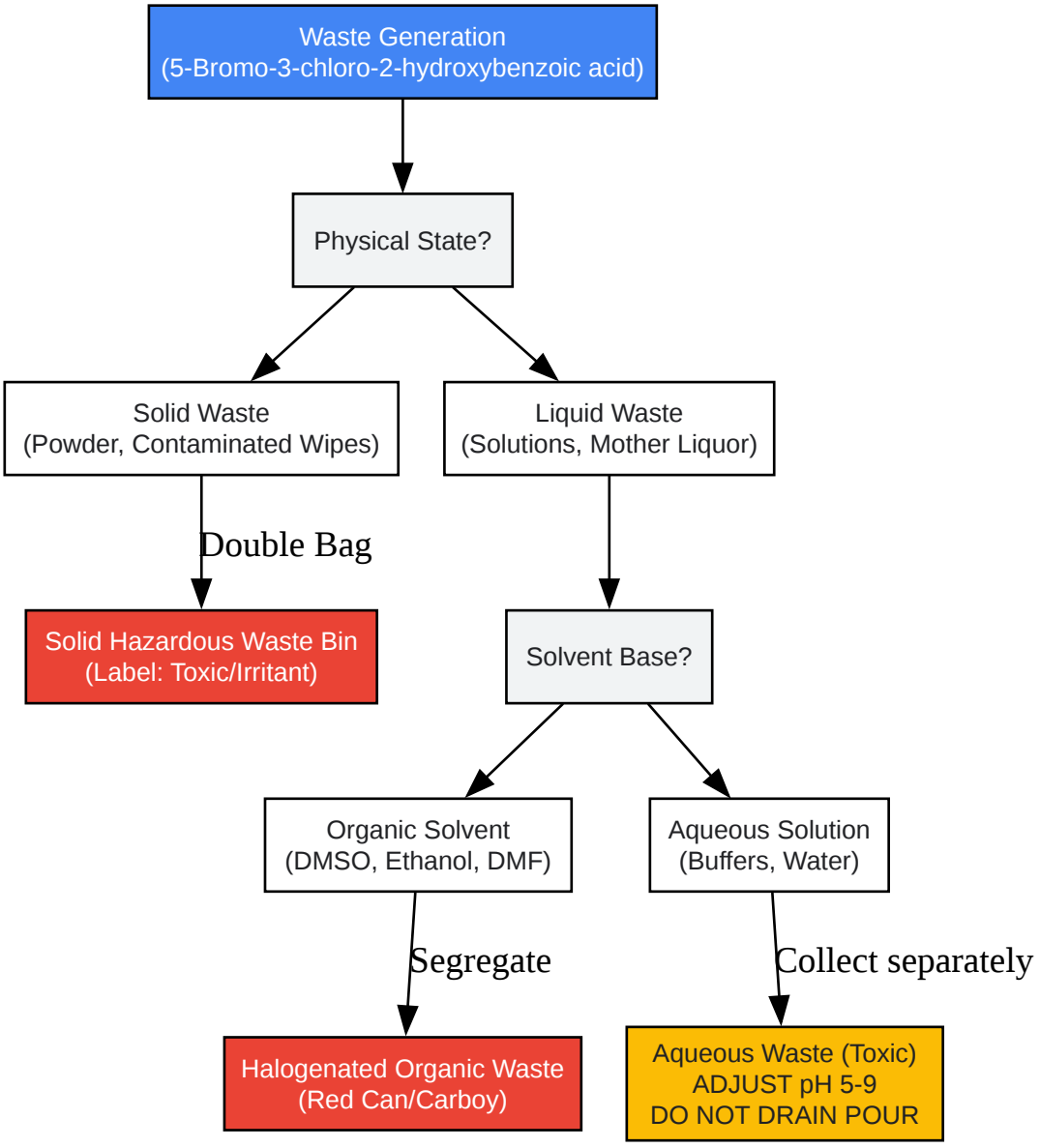
Waste Segregation & Classification

Proper segregation is the single most critical step in laboratory waste management. This compound must not be mixed with non-halogenated solvents (like acetone or methanol) unless the entire container is relabeled as "Halogenated Waste," which significantly increases disposal costs.

Decision Logic for Waste Streams

The following decision tree illustrates the correct routing for this chemical.

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Figure 1: Decision logic for segregating **5-Bromo-3-chloro-2-hydroxybenzoic acid** waste streams.

Step-by-Step Disposal Protocols

Protocol A: Solid Waste (Pure Substance or Spill Cleanup)

Applicability: Expired chemicals, contaminated weighing boats, spill cleanup materials.

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- Containment: Place the solid material into a clear, chemically resistant plastic bag (polyethylene).
- Labeling: Attach a hazardous waste tag immediately.
  - Constituents: Write "**5-Bromo-3-chloro-2-hydroxybenzoic acid**".
  - Hazard Checkbox: Check "Toxic" and "Irritant".
- Secondary Containment: Place the sealed bag into the laboratory's designated "Solid Hazardous Waste" drum or pail.
- Prohibited Actions: Do not place in regular trash or biohazard (autoclave) bags. Halogens can damage autoclave chambers and release toxic vapors.

Protocol B: Liquid Waste (Organic Solutions)

Applicability: Reaction mixtures or stock solutions in DMSO, Ethanol, or DMF.

- Container Selection: Use a High-Density Polyethylene (HDPE) or glass carboy.
- Classification: Designate the container strictly as "HALOGENATED ORGANIC WASTE".
  - Reasoning: Even if the solvent (e.g., Ethanol) is non-halogenated, the dissolved solute introduces halogens (Br, Cl).[1][4] Mixing this with non-halogenated waste renders the entire volume "Halogenated," requiring more expensive treatment.
- Transfer: Pour solution into the container using a funnel to avoid spills.
- Cap & Store: Keep the container tightly capped when not in use to prevent volatile emissions. Store in a secondary containment tray.

Protocol C: Aqueous Waste

Applicability: Aqueous layers from extractions or buffer solutions containing the compound.

- No Drain Disposal: Despite the hydroxyl/carboxylic acid groups suggesting solubility at high pH, the halogenated nature classifies this as toxic to aquatic life. Do not pour down the sink.

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- Collection: Collect in a carboy labeled "Aqueous Hazardous Waste with Toxic Organics."
- pH Adjustment (Optional but Recommended): If the solution is highly acidic, neutralize to pH 5–9 using dilute Sodium Hydroxide (NaOH) or Sodium Bicarbonate ($NaHCO_3$) before adding to the main waste carboy to prevent off-gassing or reactions with other wastes.
  - Caution: Perform neutralization slowly in a fume hood to manage potential heat generation.

Spill Cleanup Procedure (Immediate Response)

If a spill occurs in the laboratory:

- PPE: Don Nitrile gloves (double gloving recommended), safety goggles, and a lab coat. If powder is aerosolized, use a N95 or P100 respirator.
- Containment: Cover the spill with a solid spill absorbent (vermiculite or proprietary absorbent pads).
- Cleanup:
  - Solids: Gently sweep up to avoid creating dust.
  - Liquids: Absorb completely.
- Decontamination: Wipe the surface with a soap and water solution. Place all cleanup materials into the Solid Hazardous Waste stream (Protocol A).

Regulatory Compliance & Transport

- US EPA (RCRA): While not always listed with a specific "P" or "U" code, this chemical typically falls under Characteristic Waste if it fails Toxicity Characteristic Leaching Procedure (TCLP) or is mixed with listed solvents (F-listed waste).[1]
- DOT Shipping (for external removal):
  - Proper Shipping Name: Corrosive solid, acidic, organic, n.o.s. (or Toxic solid, organic, n.o.s., depending on purity/form).

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- UN Number: UN 3261 (Corrosive) or UN 2811 (Toxic).
- Packing Group: III (Minor Danger).

References

- PubChem. (2024). Compound Summary: **5-Bromo-3-chloro-2-hydroxybenzoic acid** (CID 224466).[1][2][3][6] National Library of Medicine. [Link][1][3]
- US Environmental Protection Agency (EPA). (2024). Resource Conservation and Recovery Act (RCRA) Regulations: Hazardous Waste Identification. [Link][1]

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